

lauric anhydride CAS number and molecular weight

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Lauric anhydride

Cat. No.: B1208293

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An In-depth Technical Guide to Lauric Anhydride

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive information on the physicochemical properties, synthesis, and applications of **lauric anhydride**. The content is tailored for professionals in research and development, offering detailed experimental protocols and structured data for practical application.

Physicochemical Properties of Lauric Anhydride

Lauric anhydride, also known as dodecanoic anhydride, is the acid anhydride of lauric acid. It is a key intermediate in various chemical syntheses, including the production of surfactants, emulsifiers, and as a reagent in the formation of ester and amide linkages, which is of particular interest in drug delivery systems for creating prodrugs.^{[1][2]}

Data Presentation

The essential quantitative data for **lauric anhydride** are summarized in the table below for easy reference and comparison.

| Property | Value | Source |
|-------------------|--|---|
| CAS Number | 645-66-9 | [1] [3] [4] |
| Molecular Formula | C ₂₄ H ₄₆ O ₃ | |
| Molecular Weight | 382.62 g/mol | |
| Melting Point | 41-43 °C | |
| Boiling Point | 405.4 °C at 760 mmHg | |
| Density | 0.899 g/cm ³ | |

Synthesis of Lauric Anhydride: An Experimental Protocol

A common and effective method for the synthesis of **lauric anhydride** is the dehydration of lauric acid using a dehydrating agent such as acetic anhydride. This protocol details a procedure adapted from established synthesis principles.

Objective: To synthesize **lauric anhydride** from lauric acid and acetic anhydride.

Materials:

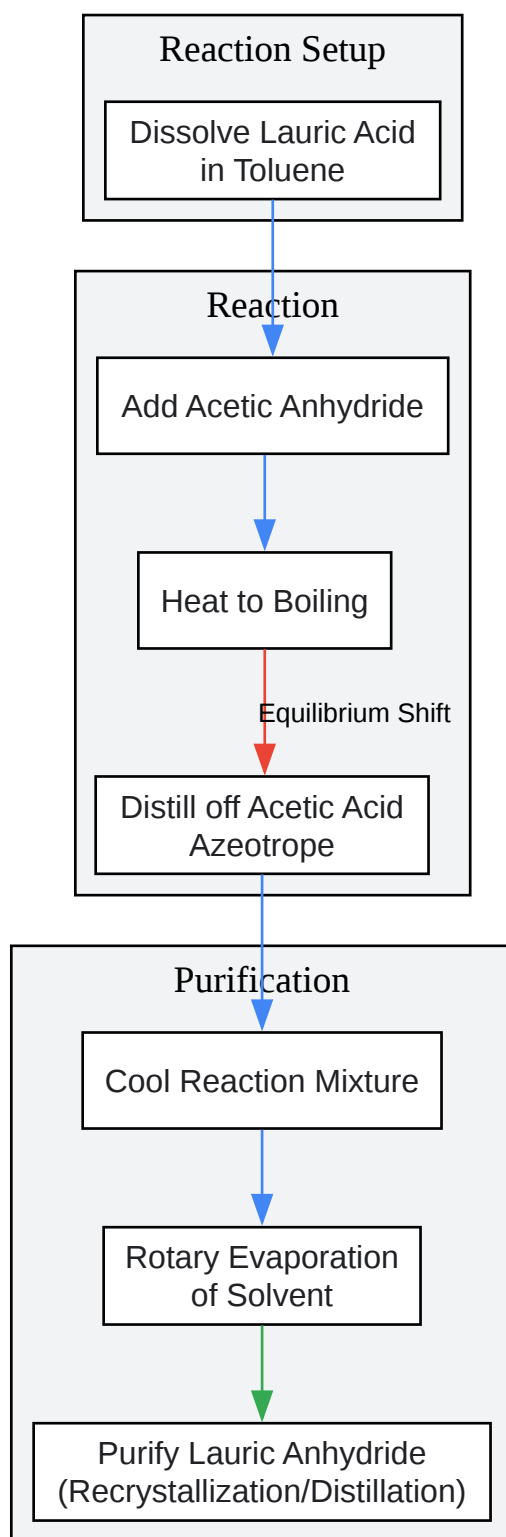
- Lauric acid
- Acetic anhydride
- Toluene (or another suitable inert solvent)
- Distillation apparatus
- Heating mantle with magnetic stirrer
- Separatory funnel
- Rotary evaporator
- Standard laboratory glassware

Methodology:

- **Reaction Setup:** In a round-bottom flask equipped with a magnetic stir bar and a distillation head, dissolve lauric acid in a minimal amount of toluene.
- **Addition of Reagent:** Add a stoichiometric excess of acetic anhydride to the lauric acid solution.
- **Reaction Conditions:** Heat the mixture to boiling. The toluene will form a low-boiling azeotrope with the acetic acid that is produced during the reaction.
- **Removal of Byproduct:** Continuously remove the toluene-acetic acid azeotrope by distillation. This shifts the equilibrium towards the formation of **lauric anhydride**. Monitor the temperature at the distillation head to ensure selective removal of the azeotrope.
- **Reaction Completion:** The reaction is considered complete when the distillation of acetic acid ceases.
- **Purification:**
 - Allow the reaction mixture to cool to room temperature.
 - Remove the remaining toluene and any unreacted acetic anhydride under reduced pressure using a rotary evaporator.
 - The resulting crude **lauric anhydride** can be further purified by recrystallization from a suitable solvent or by vacuum distillation.

Experimental Workflow Diagram

The following diagram illustrates the key steps in the synthesis of **lauric anhydride**.

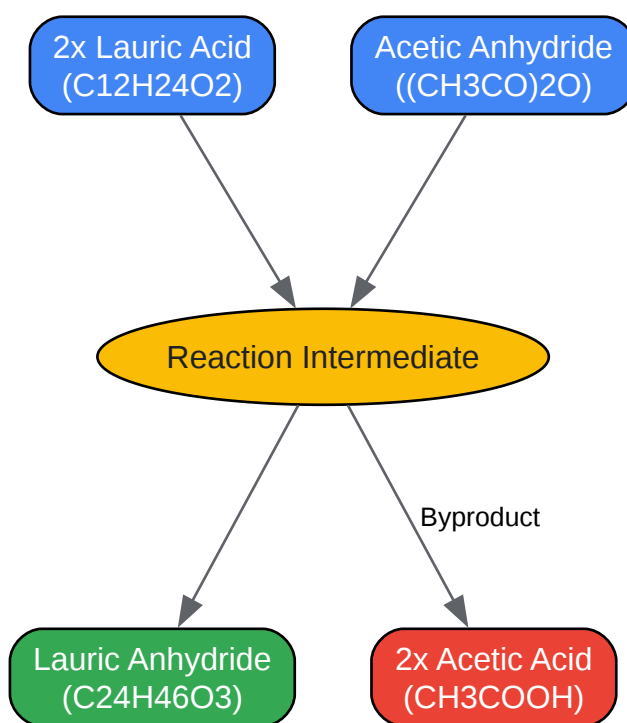


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Caption: Workflow for the synthesis of **lauric anhydride**.

Chemical Reaction Pathway

The synthesis of **lauric anhydride** from lauric acid and acetic anhydride proceeds via a nucleophilic acyl substitution reaction. The overall transformation is depicted in the following signaling pathway diagram.



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Caption: Synthesis of **lauric anhydride** from lauric acid.

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- To cite this document: BenchChem. [lauric anhydride CAS number and molecular weight]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1208293#lauric-anhydride-cas-number-and-molecular-weight]

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